

# Technical Support Center: 1,1,1-Tribromopropane Handling and Storage

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1,1,1-Tribromopropane**

Cat. No.: **B14695829**

[Get Quote](#)

A Guide for Researchers and Drug Development Professionals

Disclaimer: Information regarding the specific reactivity, handling, and toxicology of **1,1,1-tribromopropane** is not extensively documented in publicly available literature. This guide has been developed by synthesizing data from its isomers (e.g., 1,2,3-tribromopropane) and established chemical principles for polyhalogenated alkanes. All procedures should be conducted with extreme caution, on the smallest possible scale, and within a properly functioning chemical fume hood by trained personnel. A thorough risk assessment should be performed before any new procedure is undertaken.

## Section 1: Frequently Asked Questions (FAQs) - Core Properties and Hazards

This section addresses fundamental questions regarding **1,1,1-tribromopropane**, focusing on its chemical identity and inferred hazards based on its structure.

### Q1: What is **1,1,1-tribromopropane**?

**1,1,1-Tribromopropane** is a halogenated organic compound. It consists of a three-carbon propane chain where three bromine atoms are attached to the first carbon atom (C1).[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	$C_3H_5Br_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	280.78 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	62127-61-1	<a href="#">[2]</a>
Appearance	Likely a colorless to pale yellow liquid	<a href="#">[3]</a>
Solubility	Expected to be insoluble in water; soluble in organic solvents like alcohols and ethers. <a href="#">[3]</a>	

Q2: What are the primary, anticipated hazards of **1,1,1-tribromopropane**?

Based on analogous compounds like 1,2,3-tribromopropane, **1,1,1-tribromopropane** should be handled as a hazardous substance.[\[4\]](#)[\[5\]](#) Anticipated hazards include:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[5\]](#)
- Irritation: Causes skin and serious eye irritation.[\[4\]](#)[\[5\]](#) May cause respiratory irritation.[\[5\]](#)
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.
- Reactivity: Can decompose when heated to emit toxic fumes of bromide. It is also sensitive to light and may polymerize.[\[6\]](#)

Q3: Why is it difficult to find specific safety and handling data for this isomer?

The 1,1,1-tribromo isomer is less common in synthesis and research compared to other isomers like 1,2,3-tribromopropane.[\[3\]](#)[\[7\]](#) Consequently, it has not been the subject of extensive toxicological or reactivity studies. Therefore, safety protocols must be conservatively extrapolated from data on similar polybrominated alkanes.

## Section 2: Troubleshooting Guide - Storage & Stability Issues

Proper storage is critical to maintaining the integrity of **1,1,1-tribromopropane** and ensuring experimental reproducibility.

Q1: My bottle of **1,1,1-tribromopropane** has turned yellow/brown. What has happened, and can I still use it?

Causality: A yellow or brown discoloration is a strong indicator of chemical decomposition. This is common in brominated alkanes and is typically caused by the liberation of elemental bromine ( $\text{Br}_2$ ) or hydrogen bromide (HBr) gas.<sup>[6]</sup> This process can be initiated or accelerated by:

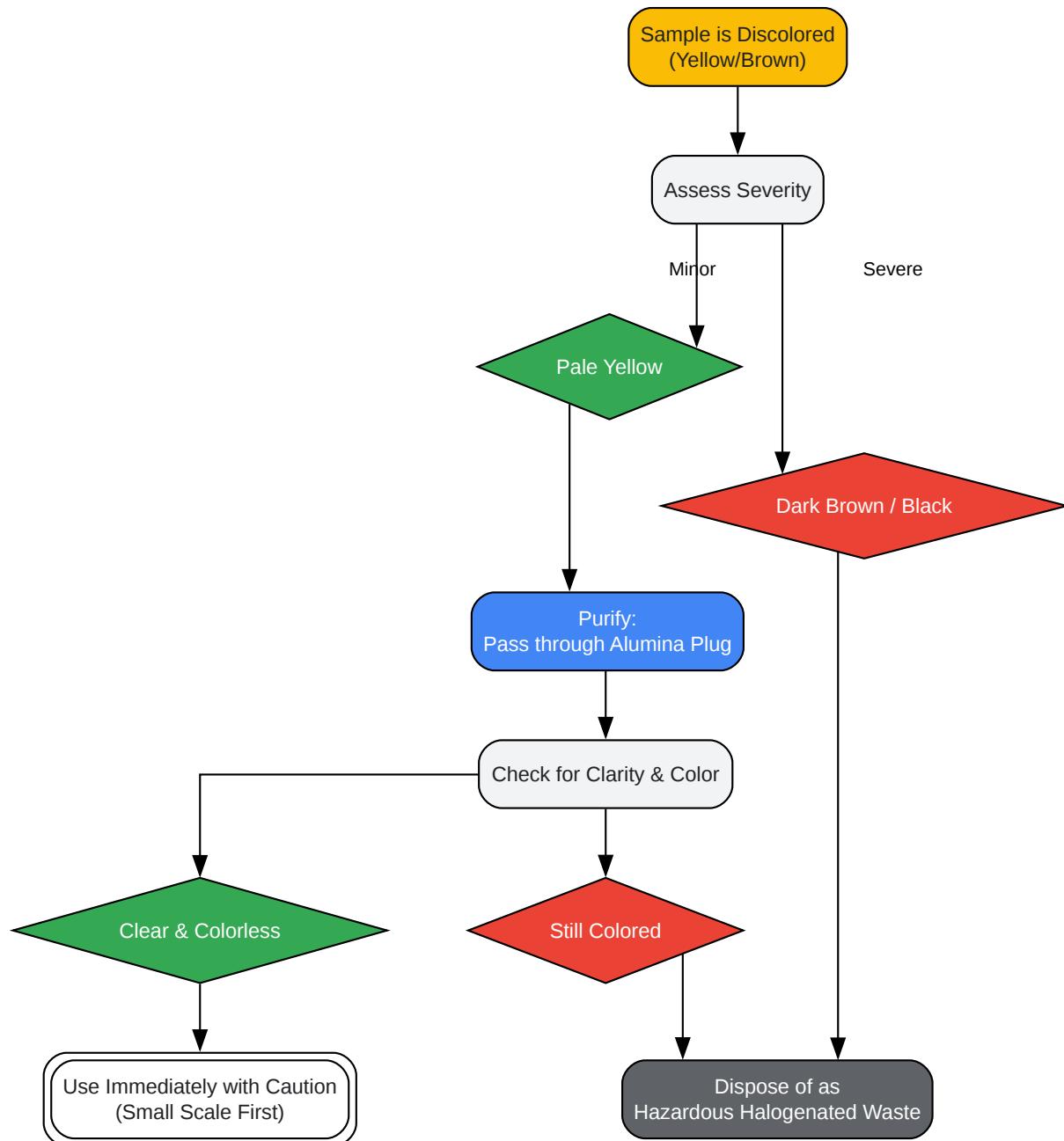
- Photodecomposition: Exposure to UV or ambient light.
- Thermal Stress: Storage at elevated temperatures.
- Contaminants: Presence of metallic impurities or acidic residues that can catalyze degradation.

Troubleshooting Protocol:

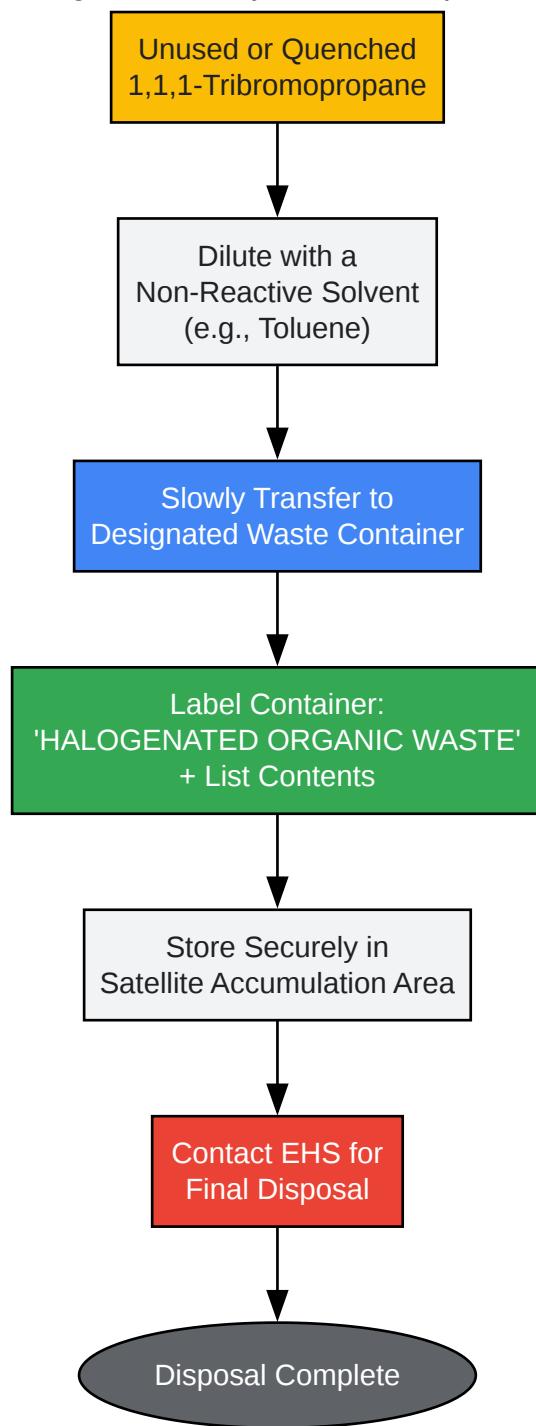
- DO NOT USE DIRECTLY. The acidic byproducts (HBr) and reactive bromine can interfere with most chemical reactions, especially those involving base-sensitive functional groups or metal catalysts.
- Assess the Severity: A pale yellow tint may be salvageable, while a dark brown or black color indicates extensive decomposition, and the reagent should be disposed of.
- Purification of Lightly Discolored Reagent: If deemed necessary, you can attempt to purify the material by passing it through a short plug of basic or neutral activated alumina to remove acidic impurities.
- Re-storage: After purification, immediately transfer the clear liquid to a clean, dry, amber glass bottle and purge the headspace with an inert gas (Argon or Nitrogen) before sealing. Store according to the recommended conditions below.

## Discoloration Troubleshooting Workflow

## Workflow: Handling Discolored 1,1,1-Tribromopropane



## Logical Pathway for Safe Disposal

[Click to download full resolution via product page](#)

Caption: A sequential guide for the safe and compliant disposal of **1,1,1-tribromopropane**.

## References

- 1-bromopropane - Sdfine.
- SAFETY DATA SHEET - TCI Chemicals.
- SAFETY DATA SHEET - Sigma-Aldrich.
- Chemical Safety Data Sheet MSDS / SDS - 3-BROMO-1,1,1-TRIFLUOROPROPANE - ChemicalBook.
- **1,1,1-Tribromopropane** | C3H5Br3 | CID 12565107 - PubChem - NIH.
- 2,2,3-Tribromo-1,1,1-trifluoropropane - Synquest Labs.
- SAFETY DATA SHEET - Fisher Scientific.
- 1-Bromopropane - Hazardous Substance Fact Sheet.
- **1,1,1-tribromopropane** - the NIST WebBook.
- 1,2,3-Tribromopropane - Wikipedia.
- 1,2,3-Tribromopropane | 96-11-7 - Benchchem.
- List of Incompatible Chemicals – Laboratory Safety - St. Olaf College.
- CAS 96-11-7: 1,2,3-Tribromopropane | CymitQuimica.
- 1,1,2-Tribromopropane | C3H5Br3 | CID 85756 - PubChem - NIH.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1,1,1-Tribromopropane | C3H5Br3 | CID 12565107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,1,1-tribromopropane [webbook.nist.gov]
- 3. CAS 96-11-7: 1,2,3-Tribromopropane | CymitQuimica [cymitquimica.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. synquestlabs.com [synquestlabs.com]
- 7. 1,2,3-Tribromopropane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Support Center: 1,1,1-Tribromopropane Handling and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14695829#challenges-in-handling-and-storing-1-1-1-tribromopropane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)